

Preparation and Storage of Lasalocid Stock Solutions for In Vitro Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lasalocid*

Cat. No.: *B15560107*

[Get Quote](#)

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Lasalocid is a carboxylic polyether ionophore antibiotic derived from *Streptomyces lasaliensis*. It is widely utilized in veterinary medicine as a coccidiostat and has garnered interest in research for its broad-spectrum biological activities, including antibacterial, antiparasitic, and potential anticancer properties. **Lasalocid** functions by forming lipid-soluble complexes with mono- and divalent cations, such as K^+ , Na^+ , Ca^{2+} , and Mg^{2+} , and transporting them across biological membranes. This disruption of ion gradients leads to osmotic lysis in target organisms and affects various intracellular processes in mammalian cells, including vesicular trafficking and organelle homeostasis.

Proper preparation and storage of **Lasalocid** stock solutions are critical for obtaining reproducible and accurate experimental results. This document provides detailed protocols for the preparation of **Lasalocid** stock solutions and summarizes key data regarding its solubility, storage conditions, and working concentrations for in vitro studies.

Quantitative Data Summary

Solubility of Lasalocid

Lasalocid is soluble in a variety of organic solvents. The choice of solvent is critical for achieving the desired stock concentration and ensuring compatibility with the experimental system.

Solvent	Solubility (mg/mL)	Reference
Dimethyl Sulfoxide (DMSO)	100	[1] [2]
Methanol	Soluble	[3] [4]
Ethanol	Soluble	[3] [4]
N,N-Dimethylformamide (DMF)	Soluble	[3]
Ethyl Acetate	Data not specified	[4]
Acetone	Data not specified	[4]

Note: For **Lasalocid** sodium, solubility has been determined in methanol, ethanol, propan-2-ol, ethyl acetate, and acetone at various temperatures.[\[4\]](#)

Recommended Storage Conditions

Proper storage is essential to maintain the stability and activity of **Lasalocid**.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 4 years	[3]
Stock Solution in DMSO	-80°C	6 months	[5]
Stock Solution in DMSO	-20°C	1 month	[5]

Typical Experimental Concentrations

The effective concentration of **Lasalocid** varies depending on the cell type and the biological effect being studied.

Application	Cell Line	Concentration Range	Reference
Anti-toxin Activity	HeLa, HUVECs	1 - 10 μ M	[6]
Cytotoxicity Assay	HeLa, L929, HUVECs	\leq 20 μ M (for >80% viability)	[6]
Autophagy Modulation	HeLa (GFP-LC3B)	2.5 μ M	[6]
Anticancer Activity	PC-3, LNCaP	0 - 5 μ M	[5]
Anticoccidial Activity	Eimeria tenella	0.01 - 10.0 μ g/mL	[3]
Cytotoxicity (EC50)	Chicken Hepatoma (LMH)	1 - 250 μ M	[7]
Cytotoxicity (EC50)	Rat Myoblasts (L6)	1 - 250 μ M	[7]

Experimental Protocols

Preparation of a 10 mM Lasalocid Stock Solution in DMSO

Materials:

- **Lasalocid** (or **Lasalocid Sodium**) powder (MW: 590.8 g/mol for **Lasalocid**; 612.77 g/mol for **Lasalocid Sodium**)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 μ m syringe filter

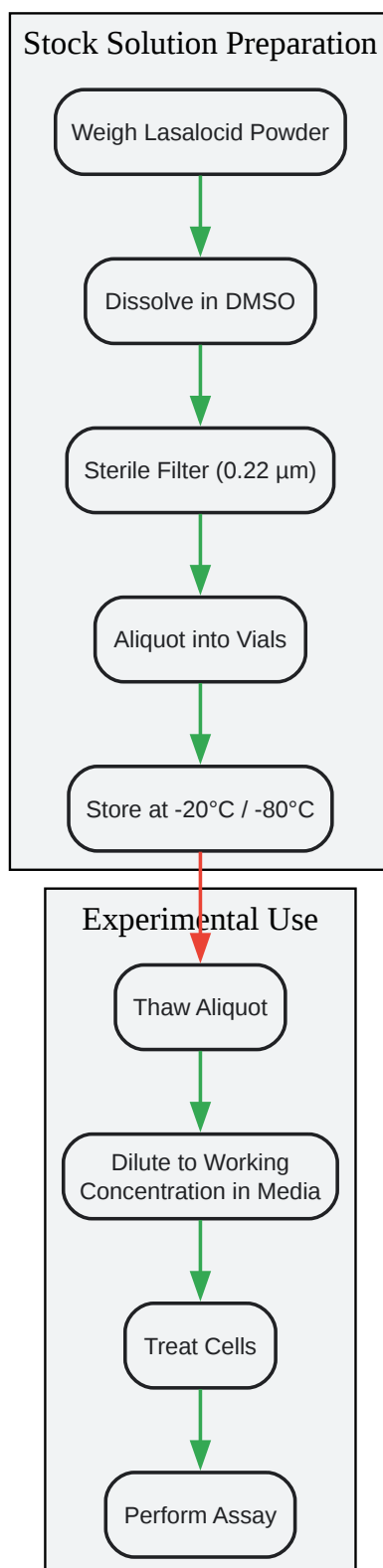
Protocol:

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution of **Lasalocid** (MW = 590.8 g/mol), weigh out 5.91 mg of **Lasalocid** powder.
 - Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 590.8 \text{ g/mol} * 1000 \text{ mg/g} * 1 \text{ mL} = 5.91 \text{ mg}$
- Weighing:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the calculated amount of **Lasalocid** powder into the tube.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the tube (e.g., 1 mL for a 10 mM solution).
 - Vortex the solution until the **Lasalocid** powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary.
- Sterilization:
 - For cell culture experiments, it is crucial to ensure the sterility of the stock solution.
 - Sterilize the **Lasalocid** stock solution by passing it through a sterile 0.22 µm syringe filter into a new sterile cryovial. This step should be performed in a laminar flow hood to maintain sterility.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5]
- Preparation of Working Solutions:
 - When ready to use, thaw an aliquot of the stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration in the appropriate cell culture medium. Ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Visualizations

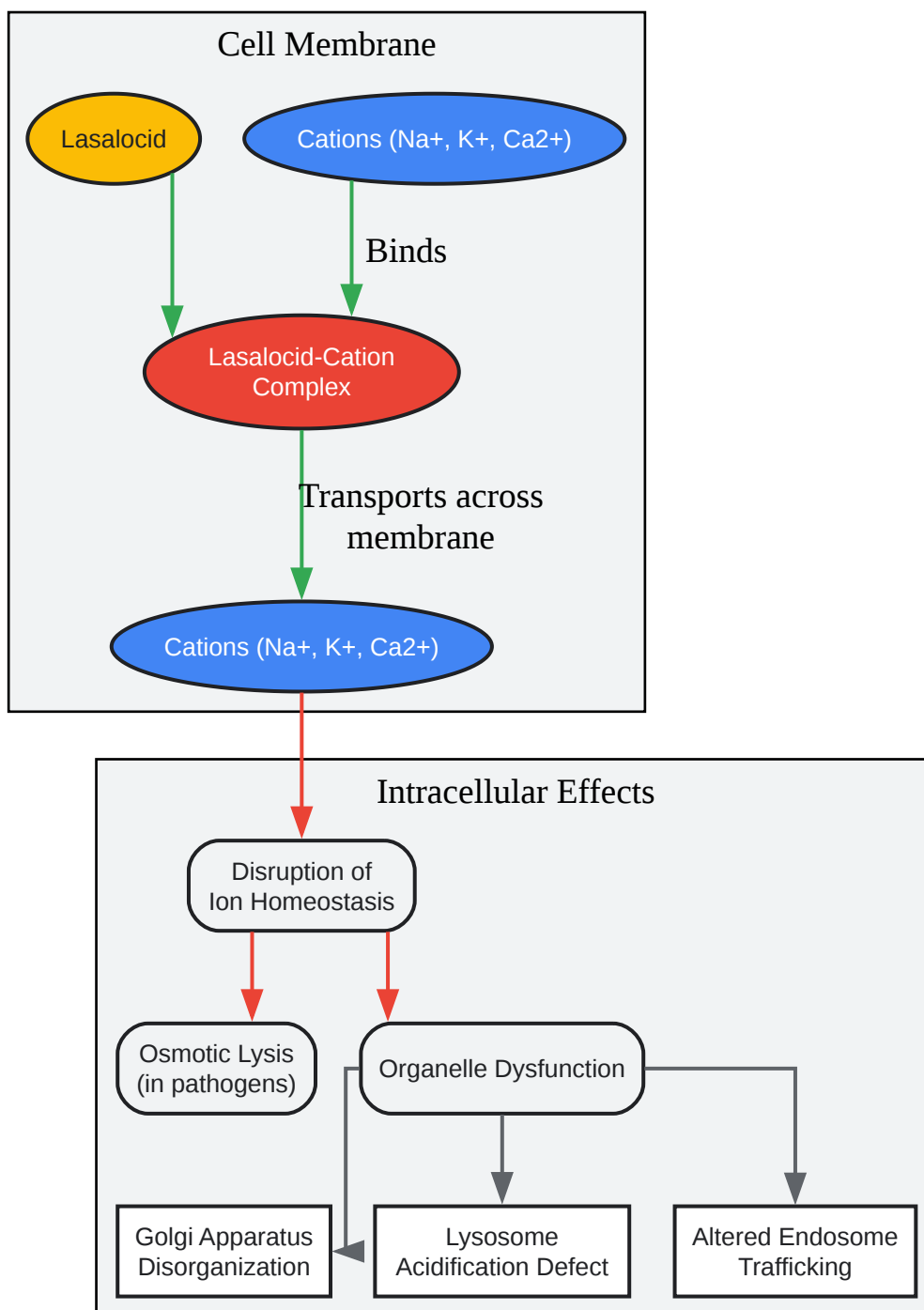
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for **Lasalocid** Stock Solution Preparation and Use.

Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **Lasalocid's** Ionophoric Mechanism and Cellular Effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. famic.go.jp [famic.go.jp]
- 2. researchgate.net [researchgate.net]
- 3. caymanchem.com [caymanchem.com]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Revisiting Old Ionophore Lasalocid as a Novel Inhibitor of Multiple Toxins - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Preparation and Storage of Lasalocid Stock Solutions for In Vitro Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560107#preparation-and-storage-of-lasalocid-stock-solutions-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com